

# Improving peak shape for basic compounds on crown ether columns

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## Compound of Interest

Compound Name: *Bis(L-tartaric acid) 18-crown-6*

Cat. No.: *B15548553*

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## Technical Support Center: Crown Ether Chromatography

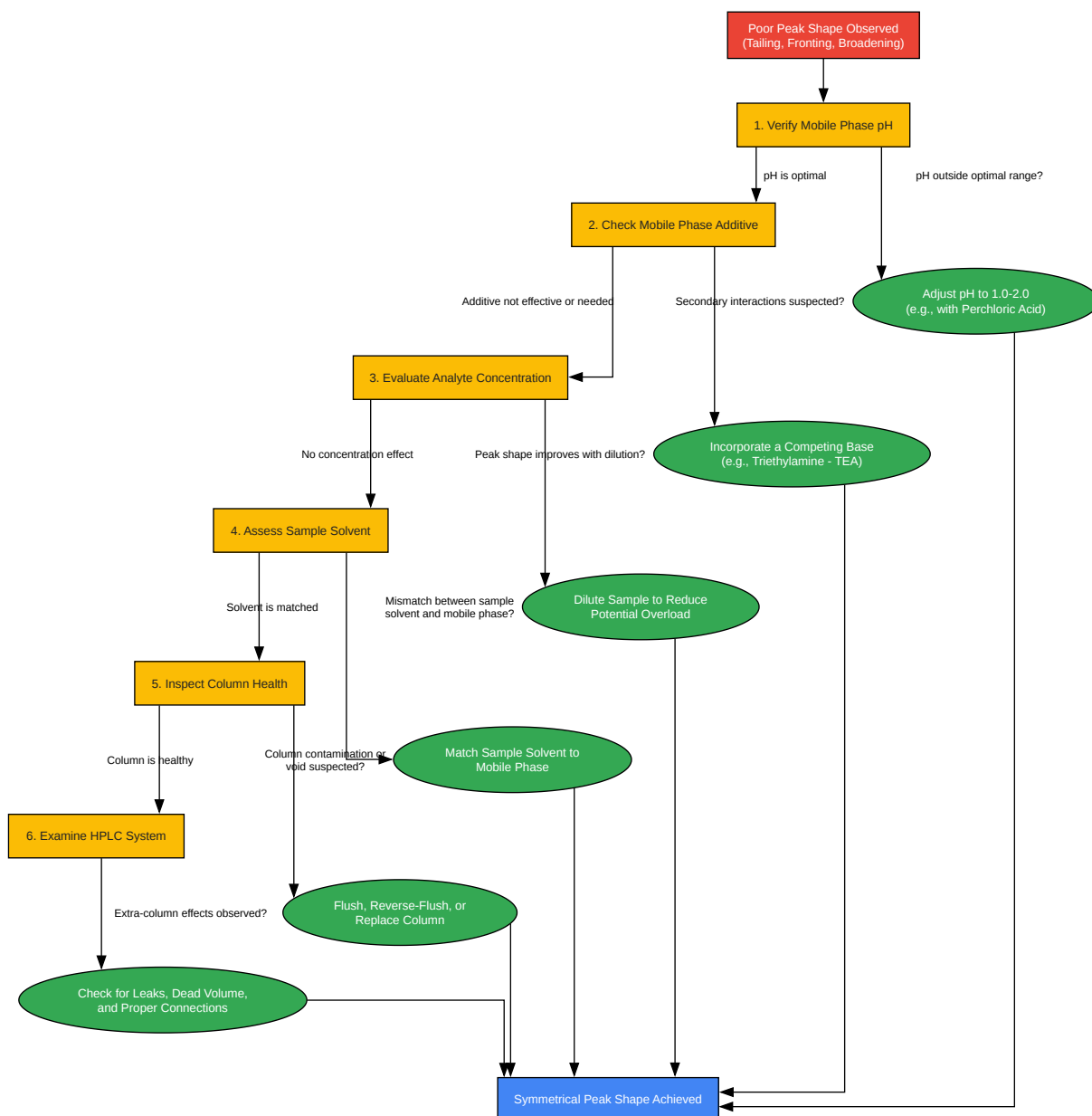
This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) to help researchers, scientists, and drug development professionals improve the peak shape of basic compounds on crown ether columns.

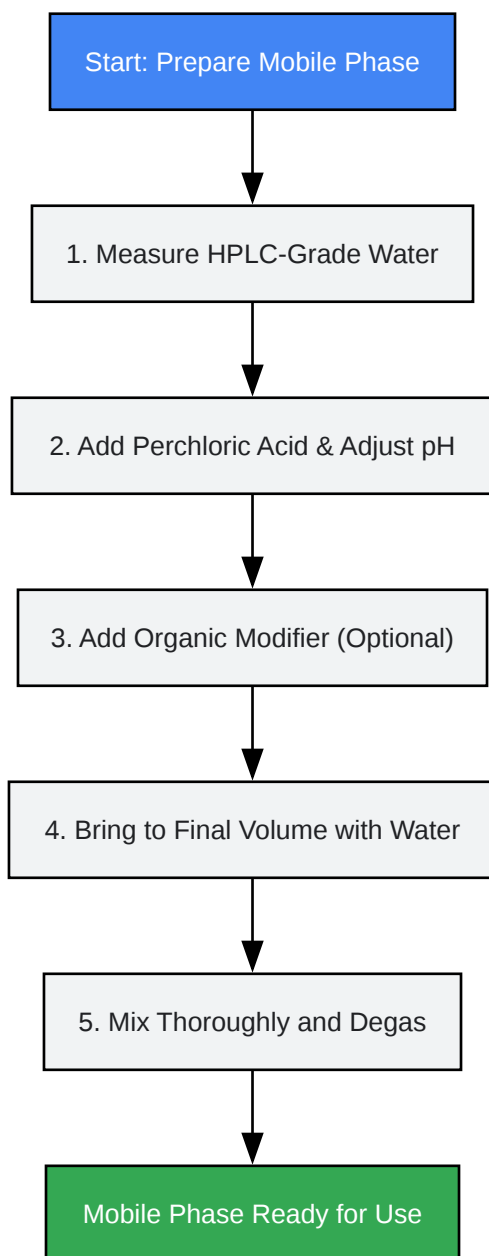
## Troubleshooting Guide: Improving Peak Shape for Basic Compounds

Peak tailing is a common issue when analyzing basic compounds, often caused by secondary interactions with the stationary phase or other factors.<sup>[1][2][3]</sup> This guide provides a systematic approach to diagnosing and resolving poor peak shapes.

## Logical Troubleshooting Workflow

The following diagram outlines a step-by-step process for troubleshooting peak shape issues with basic compounds on crown ether columns.





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## References

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- 2. gmpinsiders.com [gmpinsiders.com]
- 3. uhplcs.com [uhplcs.com]
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